

# Proper Disposal Procedures for M3541, a Selective ATM Inhibitor

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## Compound of Interest

Compound Name: M3541

Cat. No.: B1193091

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Logistical Information for the Disposal of **M3541**.

**M3541** is a potent, orally active, and selective ATP-competitive inhibitor of Ataxia Telangiectasia Mutated (ATM) kinase, a critical component of the DNA damage response pathway. Its role in sensitizing cancer cells to radiation and chemotherapy makes it a compound of significant interest in oncological research and drug development. Due to its potent biological activity, proper disposal of **M3541** is crucial to ensure personnel safety and environmental protection. While a specific Safety Data Sheet (SDS) for **M3541** is not publicly available, this guide provides a comprehensive set of procedures for its safe handling and disposal based on general best practices for potent pharmaceutical compounds and investigational drugs.

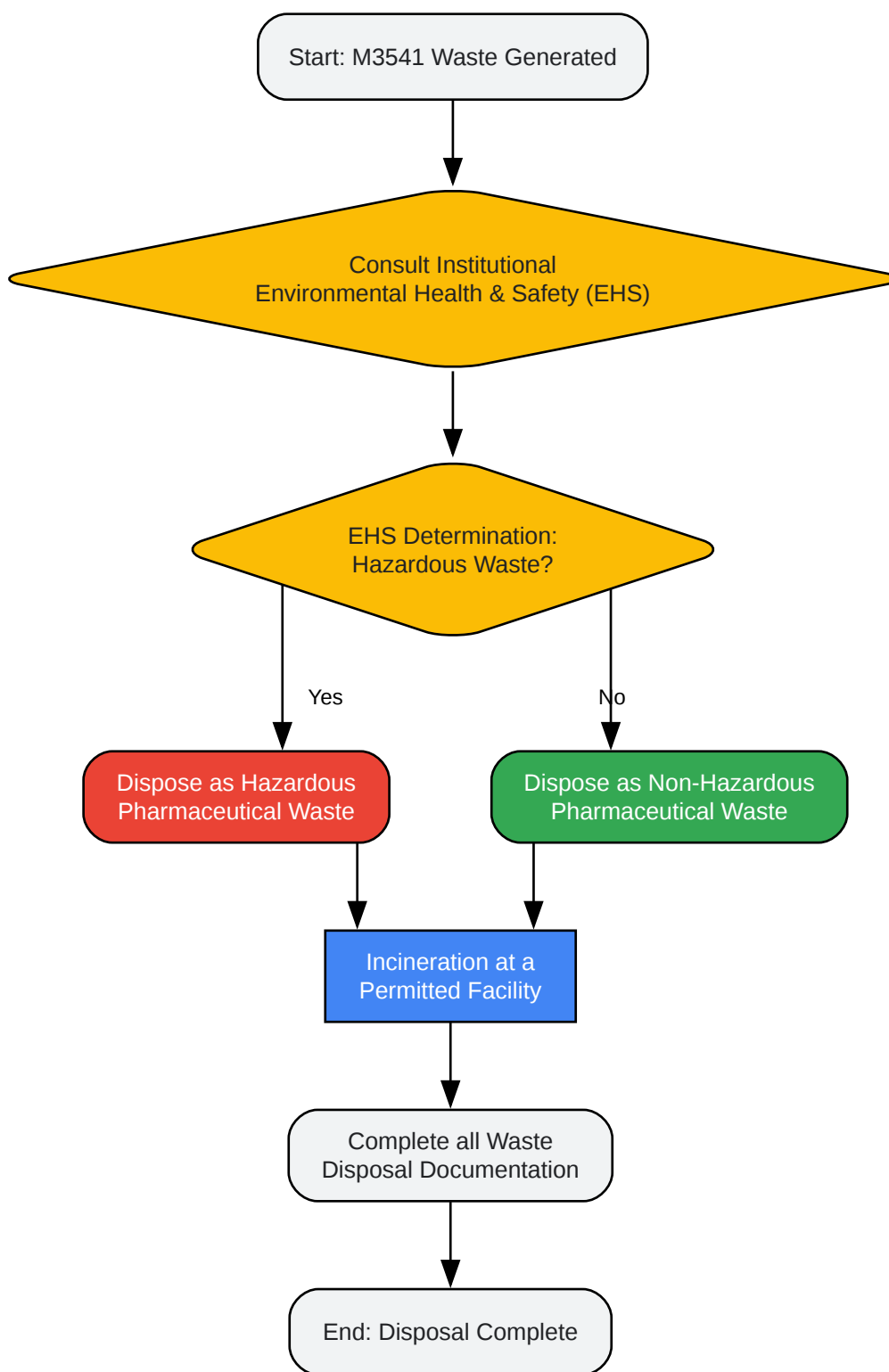
## Chemical and Physical Properties of M3541

A clear understanding of the chemical and physical properties of **M3541** is fundamental to its safe handling and disposal. The following table summarizes the available data for **M3541**.

Property	Value
Chemical Name	3-fluoro-4-(7-methoxy-3-methyl-8-(1-methyl-1H-pyrazol-4-yl)-2-oxo-2,3-dihydro-1H-imidazo[4,5-c]quinolin-1-yl)benzonitrile
Molecular Formula	C23H17FN6O2
Molecular Weight	428.42 g/mol
Appearance	Solid powder
CAS Number	1360628-91-6
Mechanism of Action	Potent and selective inhibitor of ATM kinase

## M3541 Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **M3541** waste. Adherence to this workflow is critical for ensuring that all waste streams are handled in accordance with institutional and regulatory standards.



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Caption: Workflow for the safe disposal of **M3541** waste.

## Step-by-Step Disposal Procedures for M3541

The following procedures provide a detailed guide for the proper disposal of **M3541**. These steps are designed to be followed by trained laboratory and clinical personnel.

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **M3541**, including a lab coat, safety glasses with side shields, and nitrile gloves.
- For handling larger quantities or when there is a risk of aerosolization, a respirator may be necessary. Consult your institution's EHS for specific recommendations.

### 2. Waste Segregation:

- All materials that have come into contact with **M3541** must be considered contaminated and segregated as chemical waste. This includes:
  - Unused or expired **M3541** powder.
  - Solutions containing **M3541**.
  - Contaminated labware (e.g., vials, pipette tips, tubes).
  - Contaminated PPE (e.g., gloves, disposable lab coats).

### 3. Waste Collection and Labeling:

- Collect all **M3541** waste in a designated, leak-proof, and clearly labeled hazardous waste container.
- The label should include:
  - The words "Hazardous Waste".
  - The full chemical name: 3-fluoro-4-(7-methoxy-3-methyl-8-(1-methyl-1H-pyrazol-4-yl)-2-oxo-2,3-dihydro-1H-imidazo[4,5-c]quinolin-1-yl)benzonitrile.

- The CAS number: 1360628-91-6.
- The concentration of **M3541** if in solution.
- The date the waste was first added to the container.
- An appropriate hazard warning (e.g., "Potent Compound," "Toxic").

#### 4. Consultation with Environmental Health & Safety (EHS):

- This is a critical step. Contact your institution's EHS office to inform them about the **M3541** waste you have generated.
- EHS will provide specific guidance on the disposal procedures required by your institution and in compliance with local, state, and federal regulations, such as the Resource Conservation and Recovery Act (RCRA).
- EHS will determine if the waste is to be classified as hazardous or non-hazardous pharmaceutical waste. Given **M3541**'s potent biological activity, it is highly likely to be managed as hazardous waste.

#### 5. Storage of Waste:

- Store the sealed hazardous waste container in a designated and secure satellite accumulation area within the laboratory.
- Ensure the storage area is well-ventilated and away from incompatible chemicals.

#### 6. Final Disposal:

- The final disposal of **M3541** waste will be managed by your institution's EHS department, typically through a licensed hazardous waste disposal contractor.
- The most common and recommended method for the disposal of potent pharmaceutical compounds is incineration at a permitted facility. This ensures the complete destruction of the active molecule.
- Do not dispose of **M3541** down the drain or in regular trash.

## 7. Documentation:

- Maintain accurate records of all **M3541** waste generated and disposed of. This documentation is essential for regulatory compliance and for tracking the lifecycle of the compound within your facility.

By adhering to these procedures, researchers, scientists, and drug development professionals can ensure the safe and compliant disposal of the potent ATM inhibitor **M3541**, thereby protecting themselves, their colleagues, and the environment. Always prioritize safety and consult with your institution's EHS department for guidance specific to your location and facility.

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